

Operational Guide: Proper Disposal Procedures for 3-(2-Hydroxyethoxy)phenol

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Compound of Interest

Compound Name: 3-(2-Hydroxyethoxy)phenol

CAS No.: 49650-88-6

Cat. No.: B3425958

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Executive Summary & Chemical Profile

3-(2-Hydroxyethoxy)phenol (CAS: 49650-88-6) is a phenolic ether intermediate often used in organic synthesis. While not always explicitly listed as a P- or U-listed waste under US EPA RCRA regulations (unlike parent Phenol, U188), it retains significant hazardous properties characteristic of the phenol class, including aquatic toxicity and potential for severe eye/skin irritation.

Core Directive: Treat all waste streams containing this compound as Hazardous Organic Waste. Under no circumstances should this chemical be discharged into municipal sewage systems or trash.

Chemical Identity & Physical Properties

Property	Data
CAS Number	49650-88-6
Molecular Formula	C ₈ H ₁₀ O ₃
Physical State	Solid (typically white to off-white powder)
Melting Point	83–85 °C
Solubility	Soluble in alcohol, moderate solubility in water
Primary Hazards	Skin Irritant (Cat 2), Serious Eye Damage (Cat 1/2), Aquatic Toxicity

Hazard Identification & Safety (GHS)

Before initiating any disposal workflow, verify the following safety controls are in place. The phenolic moiety presents a risk of protein denaturation upon contact with tissue.

Personal Protective Equipment (PPE) Matrix

PPE Type	Specification	Rationale
Gloves	Nitrile (Double-gloving recommended)	Prevents transdermal absorption common with phenols.
Eye Protection	Chemical Splash Goggles	Standard safety glasses are insufficient for powders/dusts that cause severe eye damage.
Respiratory	N95 or P100 (if generating dust)	Prevents inhalation of particulates during weighing or transfer.
Clothing	Lab coat (buttoned), long sleeves	Minimizes skin exposure risk.

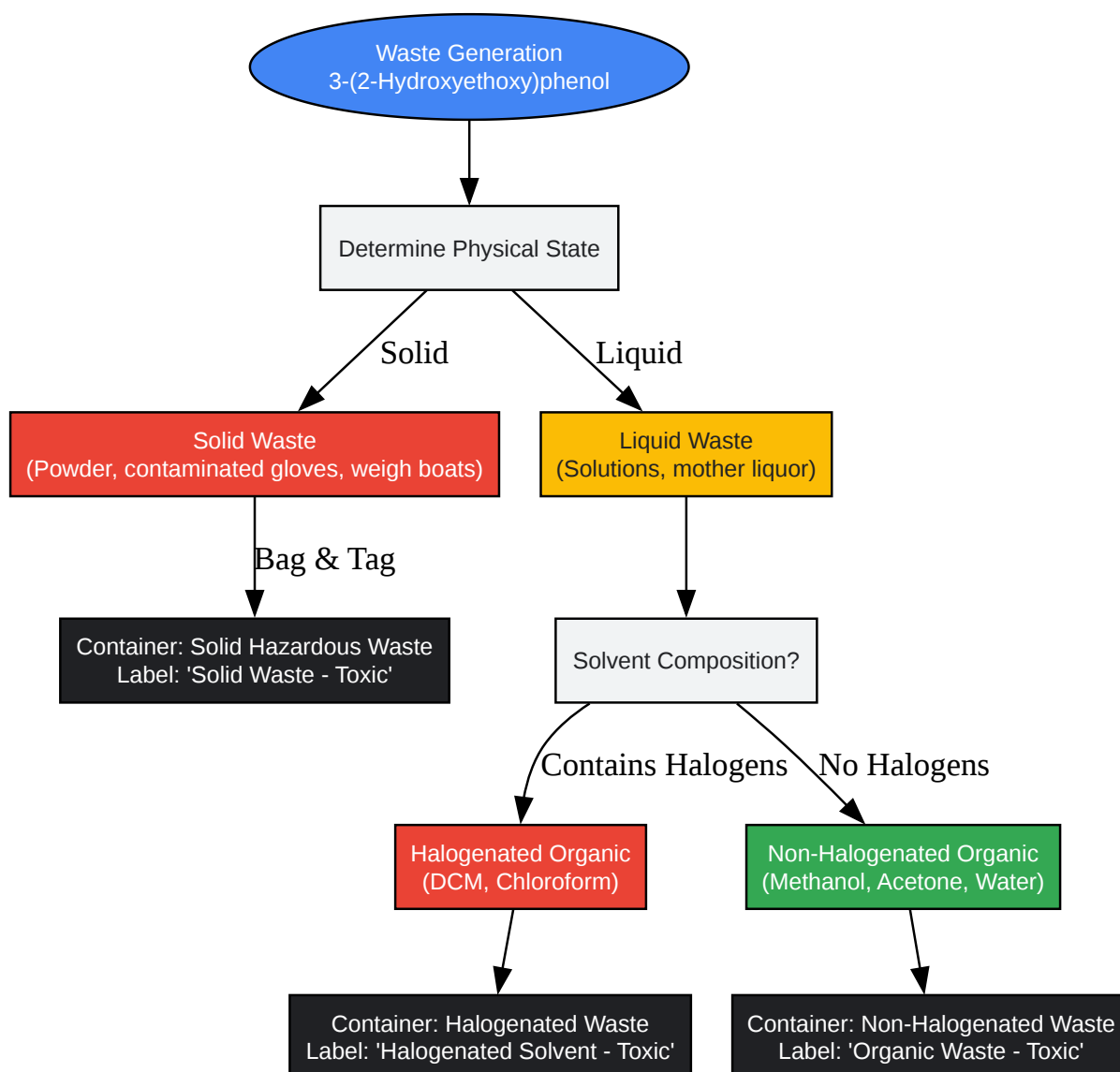
Waste Disposal Workflow

The following protocol ensures compliance with EPA 40 CFR 261 (Identification and Listing of Hazardous Waste).

A. Waste Stream Segregation

Proper segregation is the single most critical step in laboratory waste management. **3-(2-Hydroxyethoxy)phenol** must be isolated from oxidizers to prevent exothermic reactions.

DOT Diagram: Waste Stream Decision Logic The following diagram illustrates the decision logic for segregating waste containing **3-(2-Hydroxyethoxy)phenol**.



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Figure 1: Decision tree for segregating **3-(2-Hydroxyethoxy)phenol** waste streams to ensure compatibility and regulatory compliance.

B. Step-by-Step Disposal Protocol

1. Solid Waste (Pure Compound or Contaminated Debris)

- Collection: Place used weigh boats, contaminated paper towels, and gloves into a clear polyethylene bag.
- Labeling: Attach a hazardous waste tag. Clearly write "**3-(2-Hydroxyethoxy)phenol**" and check "Toxic" and "Irritant."
- Secondary Containment: Place the sealed bag into the laboratory's dedicated Solid Hazardous Waste Drum.
- Prohibition: Do NOT place in "Biohazard" (red bag) or "Sharps" containers unless needles/glass are involved.

2. Liquid Waste (Solutions)

- Compatibility Check: Ensure the solution does not contain strong oxidizers (e.g., nitric acid, peroxides).
- Transfer: Pour into the appropriate carboy (Halogenated vs. Non-Halogenated) using a funnel to prevent spills.
- Rinsing: Triple-rinse the empty glassware with a compatible solvent (e.g., ethanol or acetone). Add the rinsate to the waste carboy, not the sink.
- Closure: Cap the carboy immediately after use to prevent volatile emissions, even if the solute itself is not volatile.

Emergency Spill Response

In the event of a spill, immediate action is required to prevent environmental contamination and personnel exposure.

- Evacuate & Alert: Clear the immediate area. Alert nearby personnel.
- PPE Up: Don nitrile gloves, goggles, and a lab coat. If the spill is large (>50g), wear a half-mask respirator with organic vapor/particulate cartridges.
- Containment:
 - Solids: Cover with wet paper towels to prevent dust generation, then carefully scoop into a waste bag.
 - Liquids: Surround with absorbent pads or vermiculite.
- Decontamination: Scrub the surface with a soap/water solution. Collect all cleanup materials as Solid Hazardous Waste.
- Reporting: Report the incident to your facility's EHS department.

Regulatory Compliance & Classification

Understanding the regulatory framework is essential for avoiding fines and ensuring environmental stewardship.

- RCRA Status: While **3-(2-Hydroxyethoxy)phenol** is not explicitly P- or U-listed, it must be characterized. If the waste exhibits toxicity (via TCLP) or is mixed with listed solvents, it carries the corresponding waste codes.
 - Recommendation: Manage as Non-RCRA Regulated Hazardous Waste (unless mixed with RCRA solvents) but dispose of via high-temperature incineration.
- EPA Disposal Method: Incineration is the preferred method for phenolic compounds to ensure complete destruction of the aromatic ring.
- Sewer Ban: 40 CFR 403.5 prohibits the discharge of pollutants that may pass through or interfere with POTW (Publicly Owned Treatment Works). Phenolic compounds are strictly regulated in wastewater.

References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 78519, 2-(2-Hydroxyethoxy)phenol. (Note: Isomer reference for chemical property validation). Retrieved from [[Link](#)]
- United States Environmental Protection Agency (EPA). Resource Conservation and Recovery Act (RCRA) Regulations - Title 40 of the Code of Federal Regulations (CFR) Parts 239 through 282. Retrieved from [[Link](#)]
- Occupational Safety and Health Administration (OSHA). Hazard Communication Standard (HCS) - 29 CFR 1910.1200. Retrieved from [[Link](#)]
- To cite this document: BenchChem. [Operational Guide: Proper Disposal Procedures for 3-(2-Hydroxyethoxy)phenol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3425958/docs#operational-guide-proper-disposal-procedures-for-3-2-hydroxyethoxy-phenol>]

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